

# Phosphonobutane Tricarboxylic Acid: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PBITC

Cat. No.: B1206014

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

## Abstract

2-Phosphonobutane-1,2,4-Tricarboxylic Acid (PBTC) is a versatile organophosphonate renowned for its exceptional efficacy as a scale and corrosion inhibitor in industrial water treatment systems.[1][2][3] Its unique molecular structure, which combines both phosphonic acid and carboxylic acid functional groups, imparts superior stability and performance in harsh conditions of high temperature, pH, and hardness.[4] This guide provides a comprehensive overview of the chemical and physical properties of PBTC, its synthesis, mechanisms of action, and a summary of toxicological and environmental fate data. While its primary applications are industrial, this document aims to provide a thorough technical resource for researchers and scientists across various disciplines.

## Chemical and Physical Properties

PBTC is a colorless to light yellow, transparent liquid in its common commercially available 50% aqueous solution form.[4] The presence of both phosphonate and carboxylate groups allows for strong chelation of metal ions and effective dispersion of mineral scales.[1][5]

Table 1: Physical and Chemical Properties of PBTC

Property	Value	Reference(s)
Chemical Formula	C <sub>7</sub> H <sub>11</sub> O <sub>9</sub> P	[6]
Molecular Weight	270.13 g/mol	[6]
CAS Number	37971-36-1	[6]
Appearance	Colorless to light yellow transparent liquid (50% solution)	[4]
Density (20°C)	≥ 1.27 g/cm <sup>3</sup> (50% solution)	[4]
pH (1% water solution)	1.5 - 2.0	[4]
Melting Point	-15°C	[7]
Boiling Point	~100°C (for 50% aqueous solution)	[7]
Water Solubility	Completely miscible	[7]
Vapor Pressure	11.4 kPa @ 50°C (for 50% aqueous solution)	[7]

Table 2: Specifications of a Typical 50% PBTC Solution

Parameter	Specification	Reference(s)
Active Acid Content	49.0 - 51.0%	[4]
Phosphorous Acid (as PO <sub>3</sub> <sup>3-</sup> )	≤ 0.8%	[4]
Phosphoric Acid (as PO <sub>4</sub> <sup>3-</sup> )	≤ 0.5%	[4]
Iron (as Fe)	≤ 20.0 ppm	[4]
Chloride	≤ 10.0 ppm	[4]

## Synthesis of Phosphonobutane Tricarboxylic Acid

The industrial synthesis of PBTC typically involves a multi-step process. A common method is the reaction of a dialkyl phosphite with a dialkyl maleate, followed by a Michael addition with an alkyl acrylate, and subsequent hydrolysis.<sup>[4]</sup>

## Experimental Protocol for PBTC Synthesis

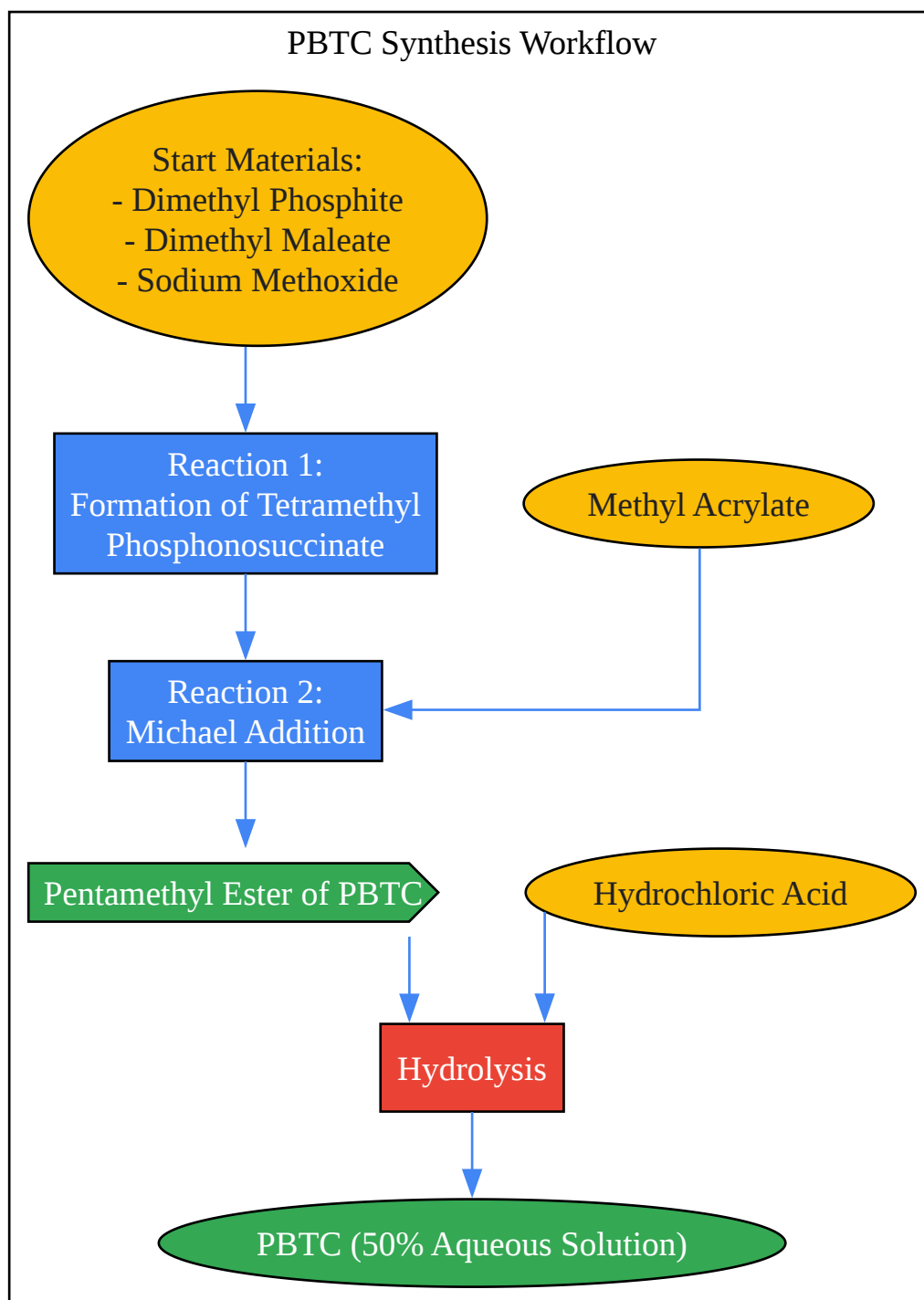
This protocol is a generalized representation based on common industrial synthesis descriptions.<sup>[8][9][10][11]</sup>

### Materials:

- Dimethyl phosphite
- Dimethyl maleate
- Sodium methoxide (as a catalyst)
- Methyl acrylate
- Hydrochloric acid (for hydrolysis)
- Methanol

### Procedure:

- **Formation of Tetramethyl Phosphonosuccinate:** In a reaction vessel, dimethyl phosphite and dimethyl maleate are reacted in the presence of a basic catalyst, such as sodium methoxide. This is an exothermic reaction and requires cooling to maintain the desired temperature.
- **Michael Addition:** The resulting tetramethyl phosphonosuccinate is then reacted with methyl acrylate. This step forms the pentamethyl ester of 2-phosphonobutane-1,2,4-tricarboxylic acid.
- **Hydrolysis:** The pentamethyl ester is hydrolyzed using a strong acid, such as hydrochloric acid, under reflux. This step removes the methyl groups, yielding the final PBTC product.
- **Purification:** The final product is a 50% aqueous solution of PBTC. Further purification steps may be employed to remove any unreacted starting materials or byproducts.



[Click to download full resolution via product page](#)

A simplified workflow for the synthesis of PBTC.

## Mechanism of Action

PBTC's primary functions are scale and corrosion inhibition, which are crucial in industrial water systems.

## Scale Inhibition

PBTC is a highly effective inhibitor of mineral scale formation, particularly calcium carbonate. [12][13] It functions through a "threshold effect," where sub-stoichiometric concentrations can significantly delay or prevent scale formation.[6] The mechanism involves adsorption of PBTC onto the active growth sites of mineral crystals, disrupting their lattice structure and preventing further growth.

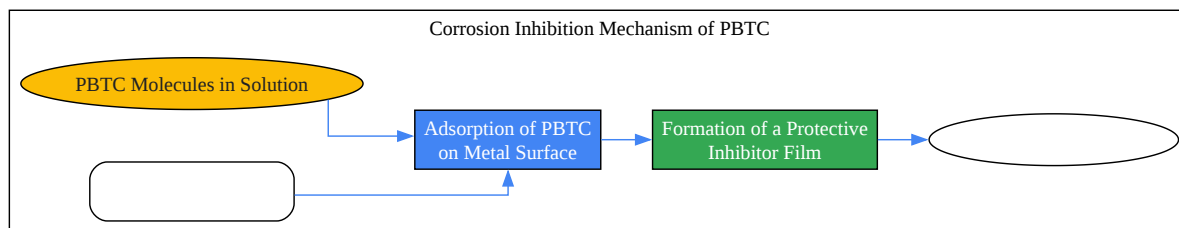
Table 3: Calcium Carbonate Scale Inhibition Efficiency of PBTC

PBTC Concentration (ppm)	Scale Inhibition (%)	Reference(s)
15	~35	[12]
30	~40	[12]
60	~44	[12]

Conditions: High  $\text{CaCO}_3$  supersaturation.

## Corrosion Inhibition

PBTC acts as an anodic inhibitor, forming a protective film on metal surfaces, particularly carbon steel.[14][15] This film acts as a barrier, preventing the electrochemical reactions that lead to corrosion. The phosphonate and carboxylate groups in the PBTC molecule adsorb onto the metal surface, creating a stable, protective layer.[14]



[Click to download full resolution via product page](#)

Mechanism of corrosion inhibition by PBTC on a metal surface.

## Toxicological and Environmental Profile

### Toxicity

PBTC exhibits low acute toxicity.[7] However, as an acidic substance, it can cause irritation upon contact with eyes and skin.[16]

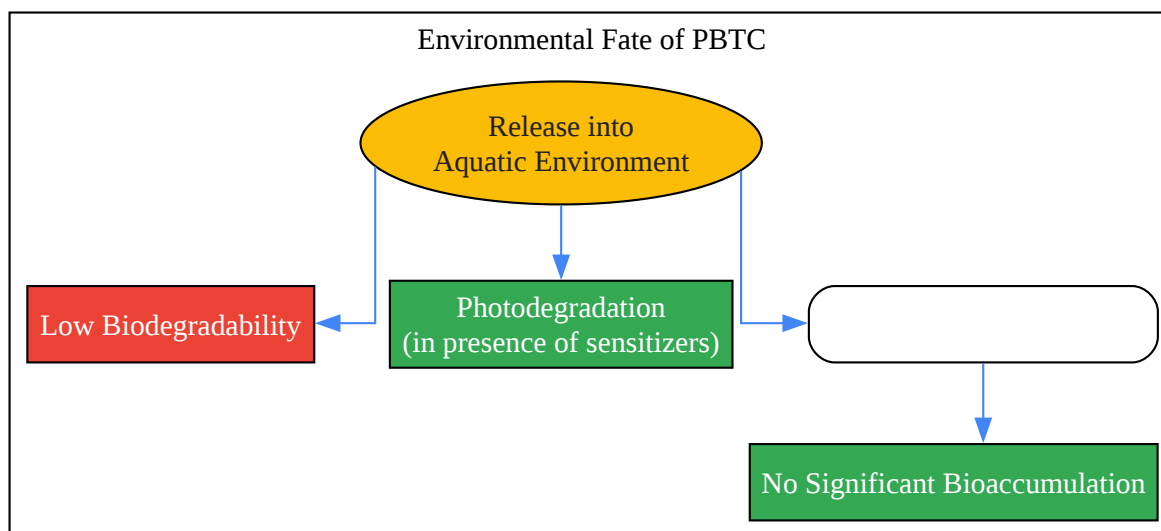
Table 4: Acute Toxicity Data for PBTC

Test	Species	Result	Reference(s)
Oral LD <sub>50</sub>	Rat	> 6500 mg/kg	[16]
Dermal LD <sub>50</sub>	Rat	> 4000 mg/kg	[16]
Inhalation LC <sub>50</sub> (4h)	Rat	> 1.979 mg/L (sodium salt)	[16]
Skin Irritation	Rabbit	Non-irritating	[16]
Eye Irritation	Rabbit	Moderately irritating	[16]

PBTC has tested negative in Ames tests and an in vitro chromosomal aberration test.[7]

### Environmental Fate

PBTC is not readily biodegradable.[7] However, it can undergo photodegradation in water in the presence of photochemically induced sensitizers.[7] Due to its high water solubility, the primary environmental compartment for PBTC is the hydrosphere.[7] It is not expected to bioaccumulate.[16]



[Click to download full resolution via product page](#)

A summary of the environmental fate of PBTC.

## Relevance to Drug Development

Based on a comprehensive review of available literature, there is currently no evidence to suggest that Phosphonobutane Tricarboxylic Acid is used in any pharmaceutical formulations or possesses any specific biological activity relevant to drug development. Its established applications are confined to industrial processes, primarily as a scale and corrosion inhibitor. The toxicological profile, while indicating low acute toxicity, has not been evaluated under the rigorous standards required for pharmaceutical excipients or active pharmaceutical ingredients. Therefore, its application in the field of drug development is not supported by current scientific data.

## Conclusion

Phosphonobutane Tricarboxylic Acid is a highly effective and widely used scale and corrosion inhibitor with well-characterized chemical and physical properties. Its synthesis is a multi-step process yielding a stable and efficient product. The mechanisms of scale and corrosion inhibition are based on surface adsorption and the formation of a protective film. While toxicological data indicates low acute toxicity, its environmental persistence warrants responsible handling and disposal. At present, the applications of PBTC are exclusively industrial, with no documented use or investigation in the realm of drug development. This guide serves as a detailed technical resource for understanding the fundamental properties and applications of this important industrial chemical.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. maxwelladditives.com [maxwelladditives.com]
- 2. PBTC is a highly effective and versatile phosphonate compound used as a scale and corrosion inhibitor in various industries [koyewater.com]
- 3. atamankimya.com [atamankimya.com]
- 4. PBTC 50, PBTC acid chemicals supply. Cas:37971 36 1 - IROWATER [irowater.com]
- 5. PBTC (Phosphonobutane Tricarboxylic Acid) Chemical - Aqapharm [aquapharm-india.com]
- 6. PBTC - Ataman Kimya [atamanchemicals.com]
- 7. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 8. Page loading... [wap.guidechem.com]
- 9. Buy 2-Phosphonobutane-1,2,4-tricarboxylic acid(PBTC); Price, Uses, and Analysis - Shanghai Chemex [shanghaichemex.com]
- 10. EP0744403B1 - Process for the preparation of 2-phosphonobutane-1,2,4-tricarboxylic acids and their alkaline metal salts - Google Patents [patents.google.com]
- 11. US5639909A - Production of 2-phosphonobutane-1,2,4-tricarboxylic acid and the alkali metal salts thereof - Google Patents [patents.google.com]



- 12. Chemistry of organophosphonate scale growth Inhibitors: 3. physicochemical aspects of 2-phosphonobutane-1,2,4-tricarboxylate (PBTC) and its effect on CaCO<sub>3</sub> crystal growth - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Scale Inhibition Performance of PBTC and HEDP on CaCO<sub>3</sub> Scale - IRO Water Treatment [irowater.com]
- 14. watertreatmentagent.net [watertreatmentagent.net]
- 15. content.ampp.org [content.ampp.org]
- 16. northmetal.net [northmetal.net]
- To cite this document: BenchChem. [Phosphonobutane Tricarboxylic Acid: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1206014#what-is-phosphonobutane-tricarboxylic-acid]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)